

Personal protective equipment for handling Glyceryl trionadecanoate

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Compound of Interest

Compound Name: Glyceryl trionadecanoate

Cat. No.: B052907

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Safe Handling and Disposal of Glyceryl Trionadecanoate

This document provides essential safety and logistical information for the handling and disposal of **Glyceryl trionadecanoate**, ensuring the safety of laboratory personnel and compliance with standard protocols. The following procedures are designed for researchers, scientists, and drug development professionals.

Key Safety and Physical Data

The following table summarizes the essential quantitative data for **Glyceryl trionadecanoate**.

Property	Value	Reference
Molecular Formula	C ₆₀ H ₁₁₆ O ₆	[1][2][3]
Molecular Weight	933.56 g/mol	[1][2][3][4]
Appearance	Powder	[1]
Density	0.93 g/cm ³	[5]
Boiling Point	918.3°C at 760 mmHg	[5]
Flash Point	523°C	[5]
Storage Temperature	-20°C	[1][6]

Personal Protective Equipment (PPE)

To ensure safety when handling **Glyceryl trinonadecanoate**, the following personal protective equipment is mandatory.^[6]

PPE Category	Specific Requirement
Respiratory Protection	Dust mask type N95 (US) or type P1 (EN143) respirator filter
Eye Protection	Safety glasses with side-shields or goggles
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Body Protection	Laboratory coat

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following step-by-step procedure will minimize exposure and ensure safe handling of **Glyceryl trinonadecanoate**.

- Preparation:
 - Ensure a well-ventilated area, preferably a chemical fume hood, is used for all manipulations.
 - Don all required Personal Protective Equipment (PPE) as listed in the table above.
 - Have all necessary equipment (spatulas, weighing paper, containers) clean and ready before handling the compound.
- Weighing and Aliquoting:
 - Carefully open the container to avoid creating airborne dust.
 - Use a clean spatula to transfer the desired amount of **Glyceryl trinonadecanoate** onto weighing paper or into a suitable container.
 - Perform this step slowly and deliberately to minimize the generation of dust.

- Close the primary container tightly immediately after use.
- Experimental Use:
 - When dissolving or mixing, add the powder to the solvent or other reagents slowly to prevent splashing.
 - If heating is required, use appropriate and calibrated heating equipment and monitor the process closely.
- Post-Handling:
 - Clean all equipment that has come into contact with the chemical.
 - Wipe down the work surface with a damp cloth to remove any residual dust.
 - Dispose of all contaminated disposables as outlined in the Disposal Plan below.
 - Remove PPE in the correct order to avoid self-contamination.
 - Wash hands thoroughly with soap and water after completing the work.

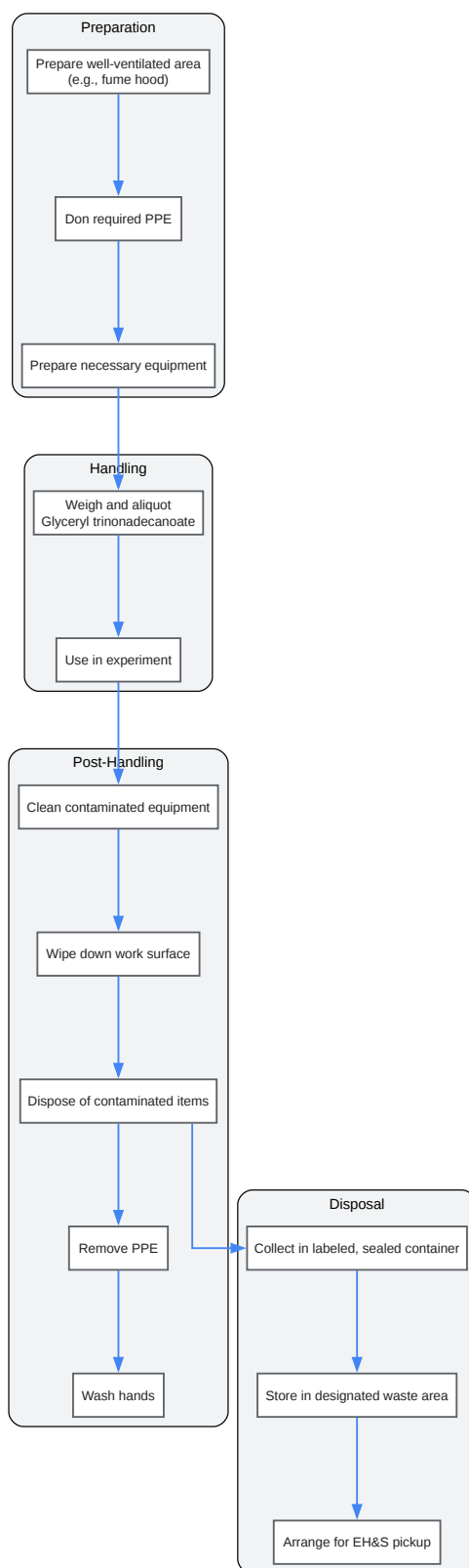
Disposal Plan

Glyceryl trinonadecanoate is classified as a combustible solid and must be disposed of as chemical waste.

- Waste Collection:
 - All solid waste contaminated with **Glyceryl trinonadecanoate** (e.g., weighing paper, pipette tips, gloves) must be collected in a designated, clearly labeled, and sealable waste container.
 - Unused or excess **Glyceryl trinonadecanoate** should also be placed in this container.
 - Do not mix with other types of waste unless it is of a similar combustible solid nature and compatible.
- Waste Storage:

- The waste container should be kept closed and stored in a designated satellite accumulation area for chemical waste.
- The storage area should be away from sources of ignition.
- Waste Disposal:
 - The sealed and labeled waste container must be disposed of through the institution's Environmental Health and Safety (EH&S) department.
 - Follow all institutional and local regulations for chemical waste disposal. Do not dispose of **Glyceryl trinonadecanoate** in regular trash or down the drain.

Workflow for Handling Glyceryl Trinonadecanoate



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Caption: Workflow for the safe handling and disposal of **Glyceryl trisonadecanoate**.

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